

Ro 25-6981 hydrochloride shelf life and proper handling

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Compound of Interest

Compound Name: Ro 25-6981 hydrochloride

Cat. No.: B1680675

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Technical Support Center: Ro 25-6981 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the shelf life, proper handling, and experimental use of **Ro 25-6981 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **Ro 25-6981 hydrochloride**?

A1: Solid **Ro 25-6981 hydrochloride** is a hygroscopic solid.^[1] To ensure its stability and prevent degradation, it should be stored under desiccated conditions.^{[2][3]} For long-term storage, it is recommended to keep it in a tightly sealed container with a desiccant at either room temperature or refrigerated at 2-8°C.^[3]

Q2: What is the shelf life of solid **Ro 25-6981 hydrochloride**?

A2: While most suppliers do not provide a specific expiration date, one supplier suggests that the product can be stored for up to 12 months when stored under appropriate desiccating conditions.^[2] It is crucial to refer to the certificate of analysis provided by the supplier for any batch-specific storage information and expiration dates.

Q3: How should I prepare and store solutions of **Ro 25-6981 hydrochloride**?

A3: It is highly recommended to prepare solutions of **Ro 25-6981 hydrochloride** fresh on the day of use.^{[4][5]} If storage is necessary, solutions can be stored at -20°C for up to one month.^{[4][5]} Before use, frozen solutions should be allowed to equilibrate to room temperature, and you should ensure that no precipitate has formed.

Q4: In which solvents is **Ro 25-6981 hydrochloride** soluble?

A4: **Ro 25-6981 hydrochloride** hydrate is soluble in DMSO at concentrations greater than 20 mg/mL. It is also soluble in water at approximately 2 mg/mL, and solubility can be improved with gentle warming.^[3]

Q5: What are the primary safety precautions when handling **Ro 25-6981 hydrochloride**?

A5: **Ro 25-6981 hydrochloride** may cause skin and serious eye irritation, as well as respiratory irritation. It is recommended to use personal protective equipment (PPE), including gloves, eye shields, and a dust mask (such as a type N95). Handle the compound in a well-ventilated area.

Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative data regarding the storage and solubility of **Ro 25-6981 hydrochloride**.

Parameter	Condition	Value	Source
Solid Storage Temperature	Long-term	2-8°C or Room Temperature (desiccated)	^[3]
Solid Shelf Life	Desiccated	Up to 12 months	^[2]
Solution Storage Temperature	Short-term	-20°C	^{[4][5]}
Solution Stability	at -20°C	Up to 1 month	^{[4][5]}
Solubility in DMSO	>20 mg/mL		
Solubility in Water	with gentle warming	~2 mg/mL	^[3]

Troubleshooting Guide

Issue 1: Inconsistent or weaker than expected experimental results.

- Possible Cause 1: Compound Degradation. Improper storage of the solid compound (e.g., exposure to moisture) or using solution that has been stored for too long or at the wrong temperature can lead to degradation.
 - Solution: Always store the solid compound in a desiccator. Prepare fresh solutions for each experiment. If using a stored solution, ensure it has been stored at -20°C for no longer than one month.
- Possible Cause 2: Incomplete Dissolution. The compound may not be fully dissolved in the vehicle, leading to a lower effective concentration.
 - Solution: When preparing aqueous solutions, gentle warming can aid dissolution.^[3] For DMSO stock solutions, ensure the compound is fully dissolved before making further dilutions. Visually inspect the solution for any precipitate before use.

Issue 2: Precipitate formation in stored solutions.

- Possible Cause: The solubility of **Ro 25-6981 hydrochloride** may decrease at lower temperatures, especially in aqueous solutions.
 - Solution: Before use, allow the solution to warm to room temperature and vortex thoroughly to redissolve the compound. If the precipitate does not dissolve, it is best to prepare a fresh solution.

Experimental Protocols

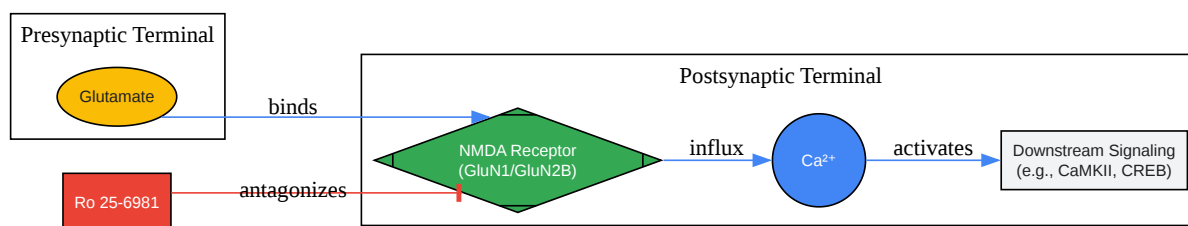
Protocol: Inhibition of NMDA Receptor-Mediated Synaptic Transmission

This protocol provides a general workflow for assessing the inhibitory effect of Ro 25-6981 on NMDA receptor-mediated synaptic transmission in brain slices using electrophysiology.

- Slice Preparation: Prepare acute brain slices (e.g., hippocampal or cortical) from a rodent model according to standard laboratory procedures.

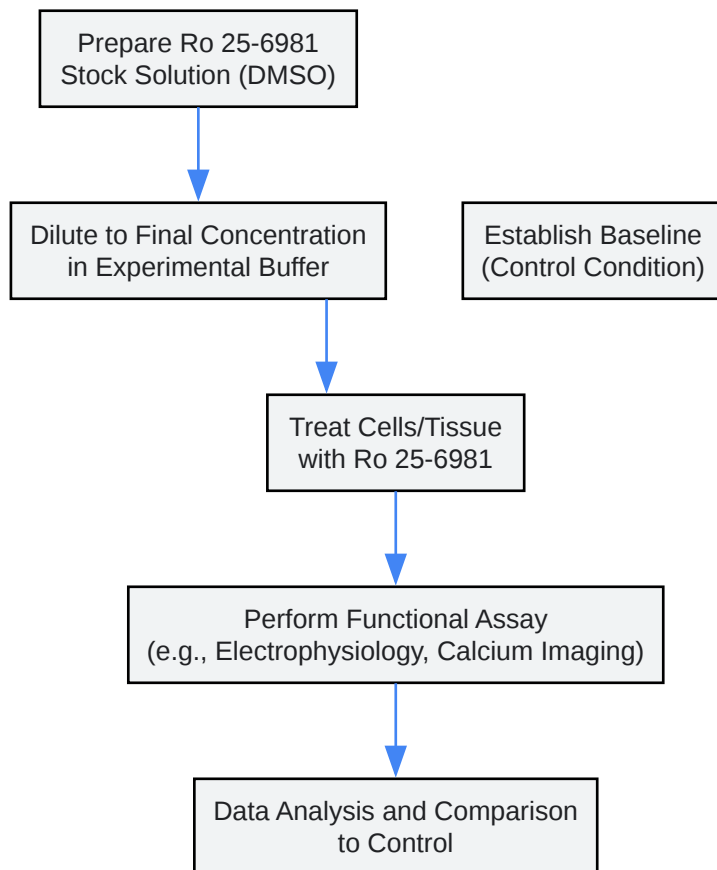
- **Solution Preparation:** Prepare artificial cerebrospinal fluid (aCSF) for slice maintenance and recording. Prepare a stock solution of **Ro 25-6981 hydrochloride** in DMSO (e.g., 10 mM). On the day of the experiment, dilute the stock solution in aCSF to the desired final concentration (e.g., 1 μ M).
- **Electrophysiological Recording:**
 - Position a brain slice in the recording chamber and perfuse with aCSF.
 - Establish a stable whole-cell patch-clamp recording from a neuron of interest.
 - Isolate NMDA receptor-mediated excitatory postsynaptic currents (EPSCs) by holding the neuron at a depolarized potential (e.g., +40 mV) and including antagonists for AMPA and GABA receptors in the aCSF.
- **Baseline Recording:** Record a stable baseline of NMDA receptor-mediated EPSCs for at least 10 minutes.
- **Drug Application:** Bath-apply the aCSF containing Ro 25-6981 for 10-20 minutes.
- **Washout:** Perfuse the slice with drug-free aCSF to observe any reversal of the effect.
- **Data Analysis:** Measure the amplitude of the EPSCs before, during, and after the application of Ro 25-6981. Calculate the percentage of inhibition caused by the compound.

Visualizations



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Caption: Signaling pathway showing Ro 25-6981 as a selective antagonist of the GluN2B subunit of the NMDA receptor.



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Caption: A generalized experimental workflow for studying the effects of Ro 25-6981.

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References

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- 3. Ro 25-6981 = 98 HPLC 1312991-76-6 [sigmaaldrich.com]
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